

Essential Safety and Operational Guide for ER-Tracker Blue-White DPX

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Compound of Interest

Compound Name: *ER-Tracker Blue-White DPX*

Cat. No.: *B1260183*

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This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for the handling of **ER-Tracker Blue-White DPX**. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective use of this product in a laboratory setting.

Product Information and Storage

ER-Tracker Blue-White DPX is a fluorescent dye designed for selective staining of the endoplasmic reticulum in live cells.^{[1][2]} It is supplied as a 1 mM stock solution in dimethyl sulfoxide (DMSO).^{[1][3]} Adherence to proper storage conditions is crucial to maintain the product's efficacy.

Parameter	Specification	Source
Product Name	ER-Tracker Blue-White DPX	[4][5]
Catalog Number	HY-D1429 / E12353	[4][6]
CAS Number	287715-95-1	[4][5]
Molecular Formula	C ₂₆ H ₂₁ F ₅ N ₄ O ₄ S	[4][7]
Molecular Weight	580.53 g/mol	[4][7]
Formulation	1 mM solution in DMSO	[1][3]
Storage Temperature	≤-20°C, sealed, away from moisture and light	[3][5]
Excitation / Emission	~374 nm / 430-640 nm	[2]

Note: When stored at -80°C, the stock solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.[8] It is important to avoid repeated freeze-thaw cycles.[3]

Personal Protective Equipment (PPE) and Safety Precautions

While **ER-Tracker Blue-White DPX** itself is not classified as a hazardous substance, it is dissolved in DMSO, which can readily penetrate the skin and may carry dissolved chemicals into the body.[4][5][9] Therefore, robust safety measures are imperative.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale	Source
Hand Protection	Chemical-resistant gloves (Butyl rubber or neoprene recommended).	Standard nitrile gloves can degrade quickly upon contact with DMSO.	[6] [8] [10]
Eye Protection	Safety goggles or a full-face shield.	To protect against splashes of the DMSO solution.	[8]
Skin and Body	Laboratory coat.	To prevent skin contact.	[8]

General Safety Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of any vapors.[\[8\]](#)[\[11\]](#)
- An emergency eyewash station and safety shower should be readily accessible.[\[5\]](#)
- Wash hands thoroughly after handling the product.
- Avoid direct contact with skin and eyes.[\[6\]](#)

Experimental Protocol: Staining Live Cells

This protocol provides a general guideline for staining live adherent and suspension cells. Optimal conditions may vary depending on the cell type and experimental setup.

1. Preparation of Working Solution:

- Allow the 1 mM **ER-Tracker Blue-White DPX** stock solution to warm to room temperature.
- Dilute the stock solution in a serum-free cell culture medium or Phosphate-Buffered Saline (PBS) to a final working concentration of 100 nM to 1 μ M.[\[8\]](#)

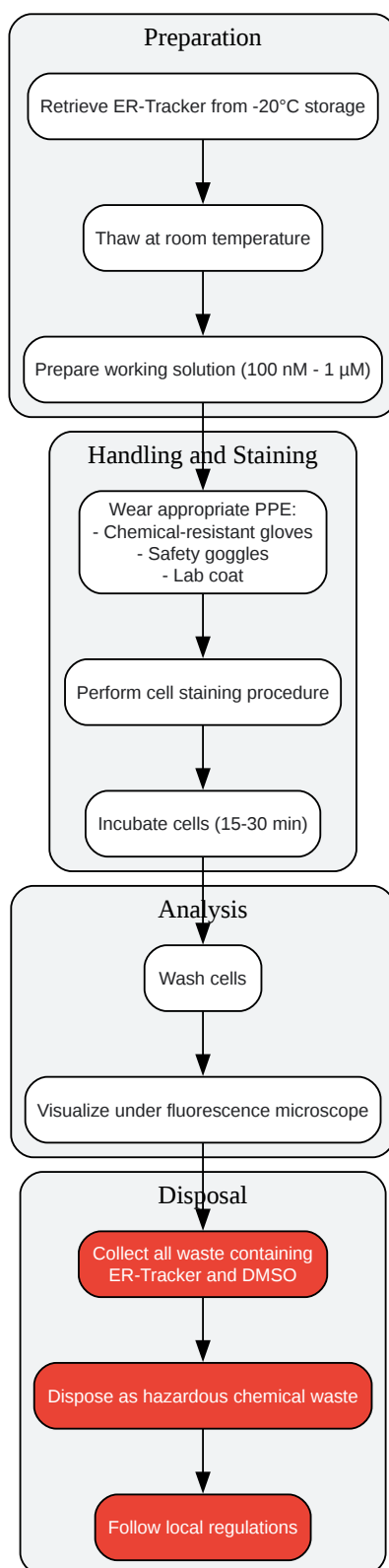
2. Staining Adherent Cells:

- Grow adherent cells on sterile coverslips in a culture dish.
- Remove the culture medium and wash the cells once with PBS.
- Add the prepared working solution to the cells, ensuring the entire surface is covered.
- Incubate at 37°C for 15-30 minutes.[\[1\]](#)
- Remove the staining solution and wash the cells twice with fresh, probe-free medium.[\[8\]](#)
- The cells are now ready for visualization under a fluorescence microscope.

3. Staining Suspension Cells:

- Centrifuge the cell suspension at 1000 x g for 3-5 minutes at 4°C and discard the supernatant.
- Wash the cells twice with PBS, centrifuging after each wash.
- Resuspend the cell pellet in the prepared working solution.
- Incubate at 37°C for 15-30 minutes.[\[1\]](#)
- Centrifuge the cells at 400 x g for 3-4 minutes at 4°C and discard the supernatant.
- Wash the cells twice with fresh, probe-free medium.[\[12\]](#)
- Resuspend the cells in fresh medium for analysis.

Workflow for Handling ER-Tracker Blue-White DPX



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Caption: Workflow for the safe handling and use of **ER-Tracker Blue-White DPX**.

Disposal Plan

All materials and solutions containing **ER-Tracker Blue-White DPX** and DMSO must be treated as hazardous chemical waste.

- **Waste Collection:** Collect all liquid waste, including unused working solutions and cell culture media that have come into contact with the product, in a designated, sealed, and properly labeled hazardous waste container.
- **Solid Waste:** Contaminated consumables such as pipette tips, gloves, and paper towels should be collected in a separate, clearly labeled hazardous waste bag.
- **Disposal Method:** Do not dispose of any material down the drain.^[3] All waste must be disposed of through your institution's environmental health and safety (EH&S) office or a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.^{[10][12]} DMSO can typically be disposed of with other organic solvents.^[10]

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. Endoplasmic Reticulum Structure | Thermo Fisher Scientific - HK [thermofisher.com]
- 3. depts.washington.edu [depts.washington.edu]
- 4. greenfield.com [greenfield.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. nbinno.com [nbinno.com]
- 9. fishersci.com [fishersci.com]

- 10. uwaterloo.ca [uwaterloo.ca]
- 11. marquette.edu [marquette.edu]
- 12. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
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